

Application Notes and Protocols for Prosaptide TX14(A) in In Vitro Assays

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Compound of Interest

Compound Name: Prosaptide TX14(A)

Cat. No.: B109575

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Prosaptide TX14(A)**, a synthetic peptide agonist of GPR37L1 and GPR37, in various in vitro assays. Detailed protocols for assessing its effects on cell proliferation, survival, invasion, and signaling pathways are outlined below, supported by quantitative data and visual representations of the underlying molecular mechanisms.

I. Quantitative Data Summary

Prosaptide TX14(A) exhibits potent activity across a range of nanomolar concentrations in various cell types. The following tables summarize the effective concentrations for key in vitro applications.

Table 1: Receptor Activation and Second Messenger Modulation

Parameter	Cell Type/System	Effective Concentration	Reference
GPR37L1 Agonism (EC ₅₀)	Recombinant systems	5 nM	[1] [2]
GPR37 Agonism (EC ₅₀)	Recombinant systems	7 nM	[1] [2]
cAMP Inhibition (IC ₅₀)	Primary Astrocytes	17.8 nM	

Table 2: Cellular Assays

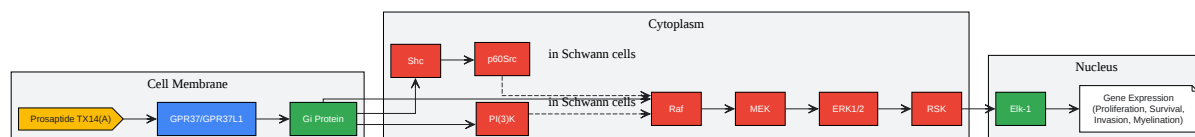
Assay	Cell Type	Effective Concentration	Observed Effect	Reference
Cell Survival/Prevention of Cell Death	Immortalized Schwann Cells (iSC), CG4 Oligodendrocytes	Nanomolar concentrations	Prevention of cell death	[3][4]
Neuroprotection	Primary Cortical Astrocytes	100 nM	Protection from H ₂ O ₂ -induced cell death	[5]
Myelin Lipid Synthesis	Primary Schwann Cells	10 nM	2.5-fold increase in sulfatide content	[6]
Cell Proliferation	Androgen-Independent Prostate Cancer Cells (PC-3, DU-145)	Not explicitly stated, but effective	Stimulation of cell proliferation/survival	[7][8]
Cell Migration & Invasion	Androgen-Independent Prostate Cancer Cells (PC-3, DU-145)	Not explicitly stated, but effective	Stimulation of migration and invasion	[7][8]
ERK Phosphorylation	Primary Schwann Cells, iSC cells	10 nM	Enhanced phosphorylation	[6]
ERK Phosphorylation	CG4 Oligodendrocytes	1-5 nM	3- to 5-fold enhanced phosphorylation	[3][4]
ERK Phosphorylation	Primary Cortical Astrocytes	100 nM	Robust ERK phosphorylation	[5]

II. Signaling Pathways

Prosaptide TX14(A) activates distinct signaling cascades in different cell types, primarily through G-protein coupled receptors GPR37 and GPR37L1.

A. MAPK/ERK Signaling in Glial and Prostate Cancer Cells

In Schwann cells, oligodendrocytes, astrocytes, and prostate cancer cells, **Prosaptide TX14(A)** robustly activates the Mitogen-Activated Protein Kinase (MAPK) pathway, specifically the ERK1/2 cascade.[3][5][6][7] This activation is crucial for its effects on cell survival, differentiation, and proliferation. In prostate cancer cells, this pathway involves the Raf-MEK-ERK-RSK-Elk-1 signaling cascade.[7] In Schwann cells, this is a pertussis toxin-sensitive G-protein-dependent mechanism that also involves the adapter protein Shc and PI(3)K.[6]

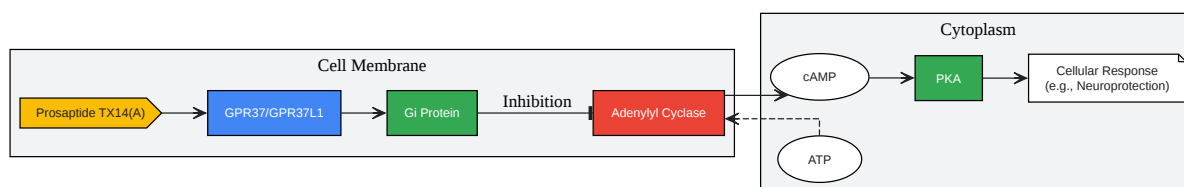


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MAPK/ERK Signaling Pathway activated by **Prosaptide TX14(A)**.

B. cAMP/PKA Signaling in Astrocytes

In astrocytes, **Prosaptide TX14(A)** binding to GPR37/GPR37L1 leads to the inhibition of adenylyl cyclase through a pertussis toxin-sensitive Gi protein, resulting in decreased intracellular cyclic AMP (cAMP) levels and subsequent modulation of Protein Kinase A (PKA) activity.



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cAMP/PKA Signaling Pathway modulated by **Prosaptide TX14(A)** in astrocytes.

III. Experimental Protocols

The following are detailed protocols for key in vitro assays. Researchers should optimize parameters such as cell density, incubation times, and concentrations of **Prosaptide TX14(A)** for their specific cell lines and experimental conditions.

A. Cell Proliferation/Viability Assay (MTT/XTT Assay)

This protocol is designed to assess the effect of **Prosaptide TX14(A)** on the proliferation and viability of adherent cells, such as prostate cancer cell lines (PC-3, DU-145).

Materials:

- **Prosaptide TX14(A)** stock solution (e.g., 1 mM in sterile water or PBS)
- Complete cell culture medium
- Serum-free cell culture medium
- 96-well tissue culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or XTT (2,3-Bis-(2-Methoxy-4-Nitro-5-Sulfophenyl)-2H-Tetrazolium-5-Carboxanilide) reagent

- Solubilization solution (for MTT assay)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours to allow for cell attachment.
- Serum Starvation (Optional): To reduce the influence of growth factors in serum, replace the medium with 100 μ L of serum-free or low-serum medium and incubate for 12-24 hours.
- Treatment: Prepare serial dilutions of **Prosaptide TX14(A)** in the appropriate medium (e.g., serum-free or low-serum). A suggested starting concentration range is 1 nM to 1 μ M. Remove the medium from the wells and add 100 μ L of the **Prosaptide TX14(A)** dilutions. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution).
- Incubation: Incubate the plate for 24, 48, or 72 hours.
- MTT/XTT Addition:
 - For MTT: Add 10 μ L of MTT reagent (5 mg/mL) to each well and incubate for 3-4 hours at 37°C. Then, add 100 μ L of solubilization solution and incubate overnight at 37°C in a humidified atmosphere.
 - For XTT: Add 50 μ L of the XTT labeling mixture to each well and incubate for 2-4 hours at 37°C.
- Data Acquisition: Measure the absorbance at the appropriate wavelength (e.g., 570 nm for MTT, 450-500 nm for XTT) using a microplate reader.

B. Apoptosis Assay (Annexin V-FITC/Propidium Iodide Staining)

This protocol is for the detection of apoptosis induced or inhibited by **Prosaptide TX14(A)** in cell lines such as neuroblastoma or other neuronal cells.

Materials:

- **Prosaptide TX14(A)** stock solution
- Apoptosis-inducing agent (e.g., staurosporine, as a positive control)
- 6-well tissue culture plates
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- **Cell Seeding and Treatment:** Seed cells in 6-well plates and allow them to attach. Treat the cells with various concentrations of **Prosaptide TX14(A)** (e.g., 10 nM to 1 μ M) for a predetermined time (e.g., 24-48 hours). To assess the anti-apoptotic effect, pre-incubate cells with **Prosaptide TX14(A)** before adding an apoptosis-inducing agent.
- **Cell Harvesting:** Gently detach the cells using a non-enzymatic cell dissociation solution or by gentle scraping. Collect both adherent and floating cells.
- **Staining:**
 - Wash the cells twice with cold PBS.
 - Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension to a flow cytometry tube.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI.
 - Gently vortex and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.
- **Flow Cytometry Analysis:** Analyze the cells by flow cytometry within one hour of staining.

- Viable cells: Annexin V-negative and PI-negative.
- Early apoptotic cells: Annexin V-positive and PI-negative.
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.

C. Cell Invasion Assay (Transwell Assay)

This protocol is to evaluate the effect of **Prosaptide TX14(A)** on the invasive potential of cancer cells, such as PC-3 and DU-145 prostate cancer cells.

Materials:

- **Prosaptide TX14(A)** stock solution
- Transwell inserts with 8 µm pore size polycarbonate membranes
- 24-well plates
- Matrigel or other basement membrane matrix
- Serum-free medium
- Complete medium (as a chemoattractant)
- Cotton swabs
- Methanol (for fixation)
- Crystal violet solution (for staining)

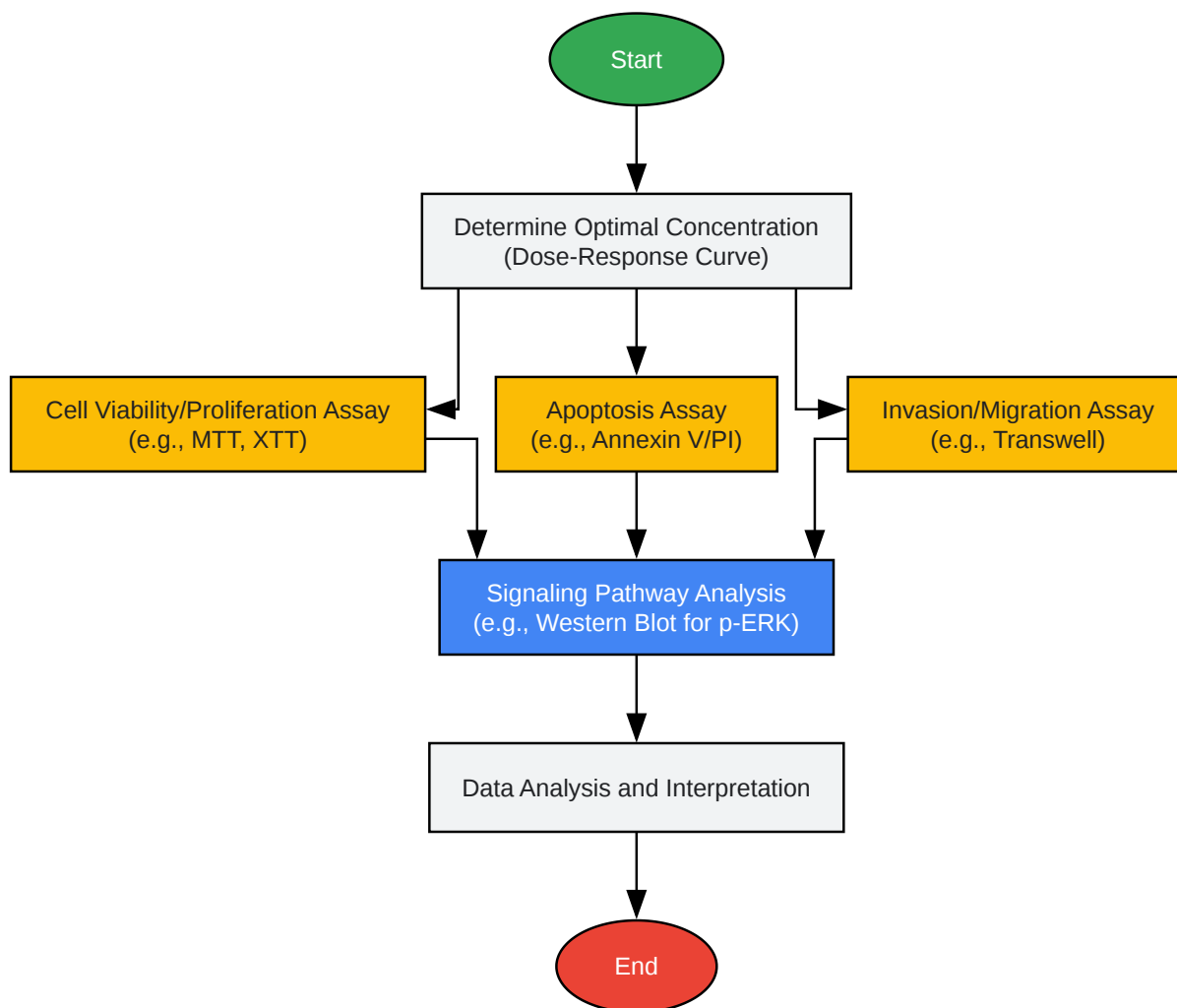
Procedure:

- **Coating of Transwell Inserts:** Thaw Matrigel on ice and dilute it with cold serum-free medium. Coat the upper surface of the Transwell inserts with a thin layer of the diluted Matrigel and allow it to solidify at 37°C for at least 30 minutes.
- **Cell Preparation:** Culture cells to sub-confluency. Harvest the cells and resuspend them in serum-free medium at a concentration of 1×10^5 cells/mL.

- Assay Setup:
 - Add 600 μ L of complete medium (containing 10% FBS as a chemoattractant) to the lower chamber of the 24-well plate.
 - Add 200 μ L of the cell suspension to the upper chamber of the Matrigel-coated inserts.
 - Add different concentrations of **Prosaptide TX14(A)** (e.g., 10 nM to 1 μ M) to the upper chamber along with the cells to assess its direct effect on invasion. To test its chemoattractant properties, add **Prosaptide TX14(A)** to the lower chamber.
- Incubation: Incubate the plate at 37°C for 24-48 hours.
- Removal of Non-invading Cells: After incubation, carefully remove the medium from the upper chamber and gently wipe the non-invading cells from the upper surface of the membrane with a cotton swab.
- Fixation and Staining:
 - Fix the invading cells on the lower surface of the membrane with cold methanol for 10 minutes.
 - Stain the cells with 0.5% crystal violet solution for 20 minutes.
- Quantification:
 - Gently wash the inserts with water to remove excess stain.
 - Allow the inserts to air dry.
 - Count the number of stained cells in several random fields under a microscope.
 - Alternatively, elute the stain with a solubilizing agent (e.g., 10% acetic acid) and measure the absorbance using a microplate reader.

IV. Experimental Workflow and Logic

The following diagram illustrates a general workflow for investigating the in vitro effects of **Prosaptide TX14(A)**.



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